

# Preparing Stock Solutions of (Rac)-BAY-985 for Preclinical Research

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## Compound of Interest

Compound Name: (Rac)-BAY-985

Cat. No.: B10819312

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

**(Rac)-BAY-985** is a potent and selective dual inhibitor of TANK-binding kinase 1 (TBK1) and I $\kappa$ B kinase  $\epsilon$  (IKK $\epsilon$ ), key enzymes in cellular inflammatory and immune response pathways. Accurate and consistent preparation of **(Rac)-BAY-985** stock solutions is critical for reliable experimental outcomes in preclinical research. This document provides a detailed protocol for the preparation, storage, and handling of **(Rac)-BAY-985** stock solutions to ensure reproducibility in both in vitro and in vivo studies.

## Chemical Properties and Solubility

A comprehensive summary of the key chemical and physical properties of **(Rac)-BAY-985** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Weight	553.58 g/mol	<a href="#">[1]</a>
Chemical Formula	C <sub>27</sub> H <sub>30</sub> F <sub>3</sub> N <sub>9</sub> O	<a href="#">[1]</a>
CAS Number	2101925-20-4	<a href="#">[1]</a>
Appearance	White to beige powder	
Solubility	DMSO: ≥ 100 mg/mL (180.64 mM)	
Water:	Insoluble	
Ethanol:	Insoluble	

## Experimental Protocols

### Preparation of a 10 mM (Rac)-BAY-985 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-BAY-985** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent due to the compound's high solubility.

#### Materials:

- **(Rac)-BAY-985** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

#### Procedure:

- **Equilibrate (Rac)-BAY-985:** Allow the vial of **(Rac)-BAY-985** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.

- Weigh the Compound: Accurately weigh out a precise amount of **(Rac)-BAY-985** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.54 mg of the compound.
  - Calculation:
    - Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight ( g/mol )
    - Mass (mg) = 10 mM x 0.001 L x 553.58 g/mol = 5.5358 mg
- Dissolve in DMSO: Add the weighed **(Rac)-BAY-985** powder to a sterile microcentrifuge tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For 5.54 mg of the compound, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from degradation.
- Storage: Store the aliquots at -80°C for long-term storage (up to one year). For short-term storage, aliquots can be kept at -20°C for up to one month.

## Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for typical *in vitro* cell culture experiments.

### Materials:

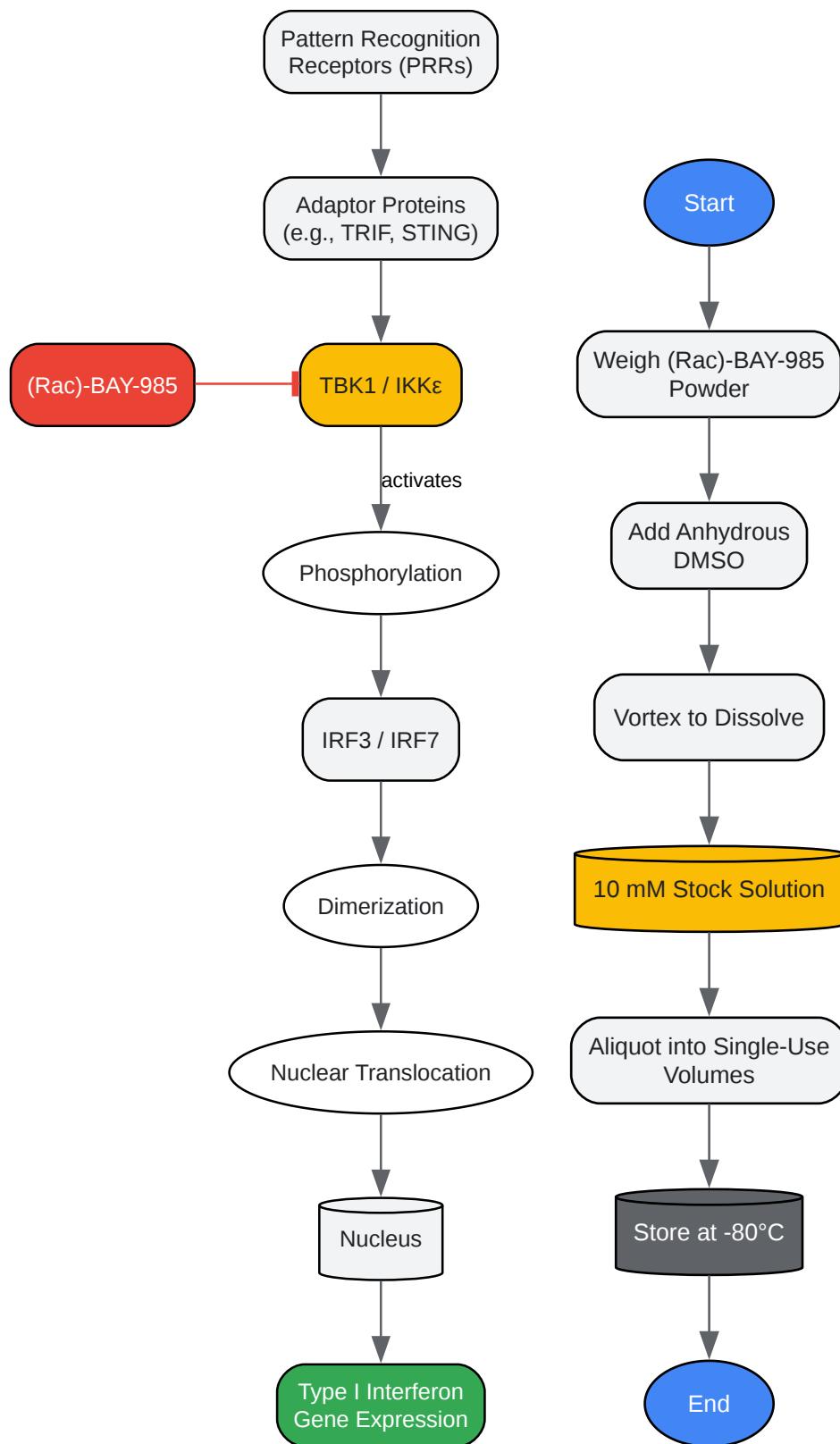
- 10 mM **(Rac)-BAY-985** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or multi-well plates

**Procedure:**

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **(Rac)-BAY-985** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform an intermediate dilution step to ensure accuracy.
  - Example for a 10 µM final concentration:
    1. Prepare a 1:100 intermediate dilution by adding 2 µL of the 10 mM stock solution to 198 µL of cell culture medium. This results in a 100 µM intermediate solution.
    2. Add the appropriate volume of the 100 µM intermediate solution to your cell culture wells to achieve the final desired concentration of 10 µM. For instance, add 10 µL of the 100 µM solution to a well containing 90 µL of cells in medium.
- DMSO Concentration Control: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%. Prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects.
- Immediate Use: Use the prepared working solutions immediately. Do not store diluted aqueous solutions.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the TBK1/IKK $\epsilon$  signaling pathway targeted by **(Rac)-BAY-985** and the experimental workflow for preparing stock solutions.

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## References

- 1. (Rac)-BAY-985 | IkB/IKK | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Preparing Stock Solutions of (Rac)-BAY-985 for Preclinical Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819312#preparing-rac-bay-985-stock-solutions-for-experiments>]

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